

# Environmental fate and toxicity of 2-(Cyclohexyloxy)ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Cyclohexyloxy)ethanol

Cat. No.: B156338

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An In-depth Technical Guide on the Environmental Fate and Toxicity of **2-(Cyclohexyloxy)ethanol**

Disclaimer: Publicly available experimental data on the environmental fate and ecotoxicity of **2-(Cyclohexyloxy)ethanol** (CAS No. 1817-88-5) is limited. This guide synthesizes available information for the substance, incorporates data from structurally similar compounds for context, and outlines standard experimental protocols for generating the necessary data. The GHS hazard classifications identified are based on notifications to the ECHA C&L Inventory and may not be derived from comprehensive environmental testing.[\[1\]](#)

## Chemical Identity and Physicochemical Properties

**2-(Cyclohexyloxy)ethanol** is a glycol ether characterized by a cyclohexyl group linked via an ether bond to an ethanol molecule. Its structure imparts properties of both an alcohol and an ether. While specific experimental data for several key environmental parameters are not available, computed values and data from analogous substances provide an initial assessment basis.

Table 1: Physicochemical Properties of **2-(Cyclohexyloxy)ethanol** and Analogues

Property	2-(Cyclohexyloxy)ethanol	2-(Hexyloxy)ethanol (Analogue)	2-(2-Ethylhexyloxy)ethanol (Analogue)	Source
CAS Number	<b>1817-88-5</b>	<b>112-25-4</b>	<b>1559-35-9</b>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	C <sub>10</sub> H <sub>22</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	144.21 g/mol	146.23 g/mol	174.28 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Physical Form	Liquid (Assumed)	Colorless Liquid	Colorless to Pale Yellow Liquid	<a href="#">[3]</a> <a href="#">[5]</a>
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	1.2 (Computed)	1.97 @ 25°C	2.86 @ 20.4°C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Water Solubility	No Data Available	9.46 g/L	1.14 g/L @ 20°C	<a href="#">[3]</a> <a href="#">[4]</a>
Vapor Pressure	No Data Available	10 Pa @ 20°C	1.69 Pa @ 20°C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	112 °C @ 20 mmHg	206.3°C @ 760 mmHg	229°C @ 760 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>

| Density | 0.990 g/mL @ 25°C | 0.888 g/mL @ 20°C | 0.892 g/mL @ 25°C | [\[2\]](#)[\[3\]](#)[\[4\]](#) |

## Environmental Fate

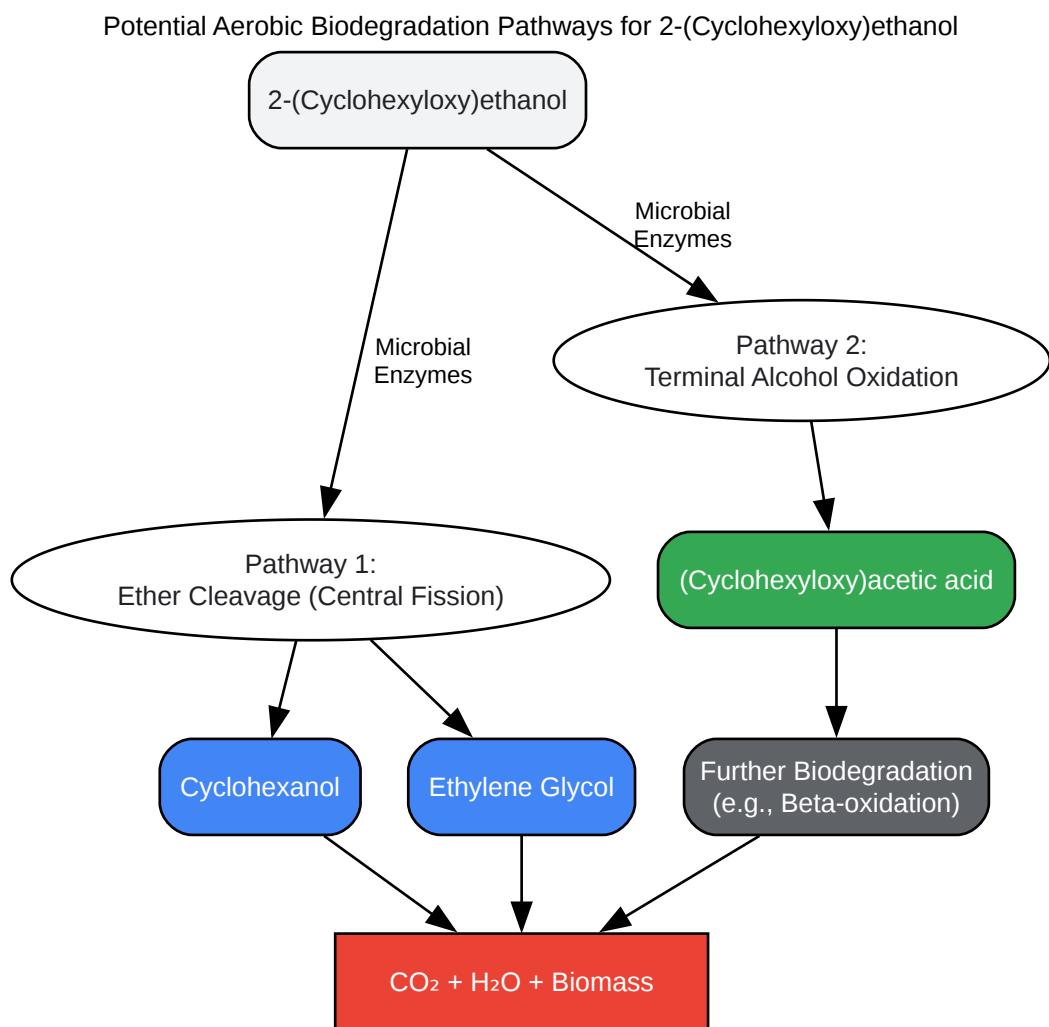
The environmental fate of a chemical describes its transport and transformation in the environment. Key processes include biodegradation, bioaccumulation, and abiotic degradation.

## Biodegradation

No experimental studies on the ready biodegradability of **2-(Cyclohexyloxy)ethanol** were found in the public domain. However, the biodegradation of alcohol ethoxylates is well-studied and generally proceeds via two main pathways:

- Central Fission: The ether linkage is cleaved, resulting in the formation of an alcohol (cyclohexanol) and a glycol (ethylene glycol).[7]
- Omega-Oxidation: The terminal alcohol group of the ethoxy chain is oxidized to a carboxylic acid. This is followed by the shortening of the ethoxylate chain.[7]

Given its structure, **2-(Cyclohexyloxy)ethanol** is expected to be susceptible to aerobic biodegradation by microorganisms in soil and water. The presence of the cyclohexyl group may influence the rate of degradation compared to linear alcohol ethoxylates. For a substance to be classified as "readily biodegradable," it must achieve degradation thresholds (e.g., >60% of theoretical CO<sub>2</sub> production) within a 10-day window during a 28-day test.[8] Without experimental data, the classification of this substance remains undetermined.



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## Potential Biodegradation Pathways

### Bioaccumulation

Bioaccumulation potential is often estimated using the octanol-water partition coefficient (Log Kow). Substances with a Log Kow value below 3 are generally considered to have a low potential for bioaccumulation. The computed Log Kow for **2-(Cyclohexyloxy)ethanol** is 1.2, suggesting that this compound is not expected to significantly bioaccumulate in aquatic organisms.[\[1\]](#)

### Abiotic Degradation

- Hydrolysis: Glycol ethers are generally stable to hydrolysis under environmental conditions (pH 5-9) as the ether linkage is not susceptible to abiotic hydrolysis.
- Photolysis: This compound does not contain chromophores that would absorb light in the environmentally relevant UV spectrum (>290 nm), so direct photolysis in water is not expected to be a significant degradation pathway. In the atmosphere, it may be susceptible to indirect photo-oxidation by hydroxyl radicals.

### Ecotoxicity

No experimental ecotoxicity data for **2-(Cyclohexyloxy)ethanol** were found. Toxicity of alcohol ethoxylates to aquatic organisms is highly variable and depends on both the length of the hydrophobic alkyl chain and the number of hydrophilic ethoxylate units. Generally, toxicity increases with increasing alkyl chain length and decreases with an increasing number of ethoxylate groups.

Table 2: Aquatic Ecotoxicity of **2-(Cyclohexyloxy)ethanol**

Trophic Level	Species	Endpoint	Value (mg/L)	Source
Fish	Pimephales promelas (Fathead Minnow) or similar	96-hr LC <sub>50</sub>	No Data Available	N/A
Invertebrates	Daphnia magna (Water Flea)	48-hr EC <sub>50</sub>	No Data Available	N/A

| Algae | Pseudokirchneriella subcapitata or similar | 72-hr EC<sub>50</sub> | No Data Available | N/A |

## Experimental Protocols

To address the existing data gaps, standardized testing according to OECD (Organisation for Economic Co-operation and Development) guidelines is required.

## Ready Biodegradability - OECD 301 B (CO<sub>2</sub> Evolution Test)

This protocol is designed to assess whether a chemical is "readily biodegradable" by an aerobic microbial inoculum.

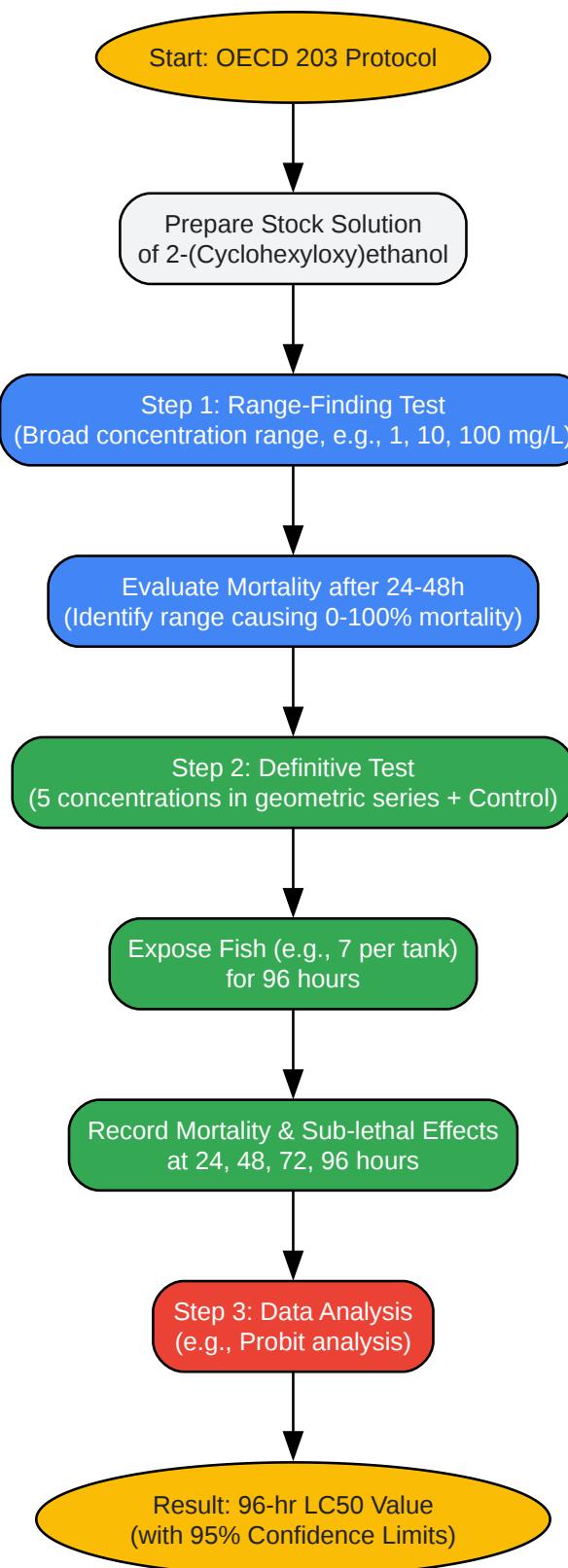
- Principle: A solution of the test substance in a mineral medium is inoculated with activated sludge. The degradation is followed by measuring the amount of CO<sub>2</sub> produced over a 28-day period. The amount of CO<sub>2</sub> produced is compared to the theoretical maximum (ThCO<sub>2</sub>), and the percentage of biodegradation is calculated.[\[8\]](#)
- Inoculum: Activated sludge from a domestic wastewater treatment plant, not adapted to the test substance.
- Test Substance Concentration: Typically 10-20 mg of Total Organic Carbon (TOC) per liter.[\[8\]](#)
- Test Duration: 28 days.
- Controls:

- Blank Control: Inoculum only, to measure endogenous CO<sub>2</sub> production.
- Reference Control: A readily biodegradable substance (e.g., sodium benzoate) to verify the viability of the inoculum.
- Toxicity Control: Test substance plus the reference substance, to check for inhibitory effects of the test substance on the microorganisms.
- Pass Criteria: The substance is considered readily biodegradable if it reaches 60% of ThCO<sub>2</sub> production within a 10-day window that starts when 10% biodegradation is first reached.[\[8\]](#)

## Fish, Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.

- Principle: Fish are exposed to a range of concentrations of the test substance for 96 hours. Mortalities and sub-lethal effects are recorded at 24, 48, 72, and 96 hours. The results are used to calculate the LC<sub>50</sub> (Lethal Concentration, 50%).
- Test Organism: Recommended species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Design:
  - Range-Finding Test: A preliminary test to determine the range of concentrations for the definitive test.
  - Definitive Test: At least five concentrations in a geometric series, plus a control group. At least seven fish per concentration.
- Exposure Duration: 96 hours.
- Test Conditions: Static, semi-static, or flow-through system. Controlled temperature, lighting, and dissolved oxygen.
- Endpoint: The primary endpoint is mortality. The LC<sub>50</sub> and its 95% confidence intervals are calculated for each observation period.



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Workflow for OECD 203 Fish Acute Toxicity Test

## Daphnia sp., Acute Immobilisation Test - OECD 202

This protocol assesses the acute toxicity to planktonic invertebrates.

- Principle: Young daphnids (<24 hours old) are exposed to at least five concentrations of the test substance for 48 hours. The endpoint is immobilisation, defined as the inability to swim within 15 seconds after gentle agitation. The EC<sub>50</sub> (Effective Concentration, 50%) is calculated.[5][6]
- Test Organism: Daphnia magna is the preferred species.[5]
- Test Design: At least 20 animals per concentration, divided into four replicates of five animals each.[9]
- Exposure Duration: 48 hours, with observations at 24 and 48 hours.[4]
- Test Conditions: Static test with no feeding. Controlled temperature (20 ± 2 °C) and photoperiod (16h light/8h dark).[5]

## Freshwater Alga and Cyanobacteria, Growth Inhibition Test - OECD 201

This test evaluates the effects of a substance on the growth of freshwater algae.

- Principle: Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance over 72 hours. The inhibition of growth is measured relative to control cultures.[3]
- Test Organism: Pseudokirchneriella subcapitata or Desmodesmus subspicatus are commonly used green algae.[3]
- Test Design: At least five concentrations with three replicates per concentration. Six replicates are used for the control group.[10]
- Exposure Duration: Typically 72 hours.[3]
- Endpoint: The primary endpoints are based on growth rate and yield. The ErC<sub>50</sub> (growth rate inhibition) and EyC<sub>50</sub> (yield inhibition) are calculated.

## Conclusion

There is a significant lack of empirical data regarding the environmental fate and aquatic toxicity of **2-(Cyclohexyloxy)ethanol**. Based on its chemical structure and computed properties (Log Kow = 1.2), it is predicted to have low bioaccumulation potential. It is likely susceptible to biodegradation, but its classification as "readily biodegradable" cannot be confirmed without experimental testing. Similarly, its aquatic toxicity is unknown. To conduct a proper environmental risk assessment, generation of empirical data following standardized OECD guidelines for biodegradability (e.g., OECD 301B) and acute aquatic toxicity (OECD 201, 202, and 203) is essential.

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- To cite this document: BenchChem. [Environmental fate and toxicity of 2-(Cyclohexyloxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b156338#environmental-fate-and-toxicity-of-2-cyclohexyloxy-ethanol>]

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